

safe handling and disposal procedures for DL-Homocysteine thiolactone hydrochloride

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Compound of Interest

Compound Name: DL-Homocysteine thiolactone

Cat. No.: B076207

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Technical Support Center: DL-Homocysteine Thiolactone Hydrochloride

This guide provides essential safety information, handling protocols, and disposal procedures for **DL-Homocysteine thiolactone** hydrochloride (CAS No: 6038-19-3).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **DL-Homocysteine thiolactone** hydrochloride?

A1: **DL-Homocysteine thiolactone** hydrochloride is categorized as a skin and eye irritant.[1][2] It can cause skin irritation (H315) and serious eye irritation (H319).[1][2] Always handle this compound with appropriate personal protective equipment.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, it is mandatory to use eye shields or safety goggles, protective gloves, and a lab coat.[1][2] In cases where dust may be generated, a suitable respirator (such as an N95 type) should be used.[1][3]

Q3: What should I do in case of accidental exposure?

A3:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#)[\[4\]](#)[\[5\]](#) Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[\[1\]](#)[\[5\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)[\[5\]](#) Rinse mouth with water and drink plenty of water.[\[2\]](#)[\[4\]](#)[\[5\]](#) Seek immediate medical attention.[\[2\]](#)[\[4\]](#)

Q4: How should I store **DL-Homocysteine thiolactone** hydrochloride?

A4: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#) The compound is sensitive to air, moisture, and light, so it is advisable to store it under an inert gas. Recommended storage temperatures can be found on the product label, with some suppliers recommending 4°C for short-term storage and -20°C or -80°C for long-term storage of solutions.[\[1\]](#)[\[6\]](#)

Q5: What are the known incompatibilities for this chemical?

A5: Avoid contact with strong oxidizing agents.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Troubleshooting Guide

Issue Encountered	Potential Cause	Recommended Action
Compound has discolored or clumped	Improper storage, exposure to moisture or light.[2]	Discard the reagent following proper disposal protocols. Ensure future storage is in a tightly sealed container in a cool, dry, and dark place, potentially under inert gas.[2]
Skin or eye irritation during handling	Inadequate PPE or accidental exposure.	Immediately follow the first aid measures outlined in Q3. Review and reinforce PPE requirements with all lab personnel. Ensure proper use of fume hoods or ventilated areas.[1][2]
Spill of the solid compound	Accidental mishandling.	For minor spills, sweep up the solid material, avoiding dust generation, and place it into a suitable container for disposal. [4][8] For major spills, evacuate the area and ensure adequate ventilation.[1][2] Wear appropriate PPE during cleanup.[1][2]

Quantitative Data Summary

Property	Value	Source
Appearance	White powder/solid	[4][5][7]
Melting Point	199 - 203 °C	[4][5][7]
pH	2.6 (100 g/L aqueous solution)	[4][5][7]
Molecular Formula	C4H7NOS·HCl	[4]
Molecular Weight	153.63 g/mol	[4]

Experimental Protocols

Protocol for Safe Handling

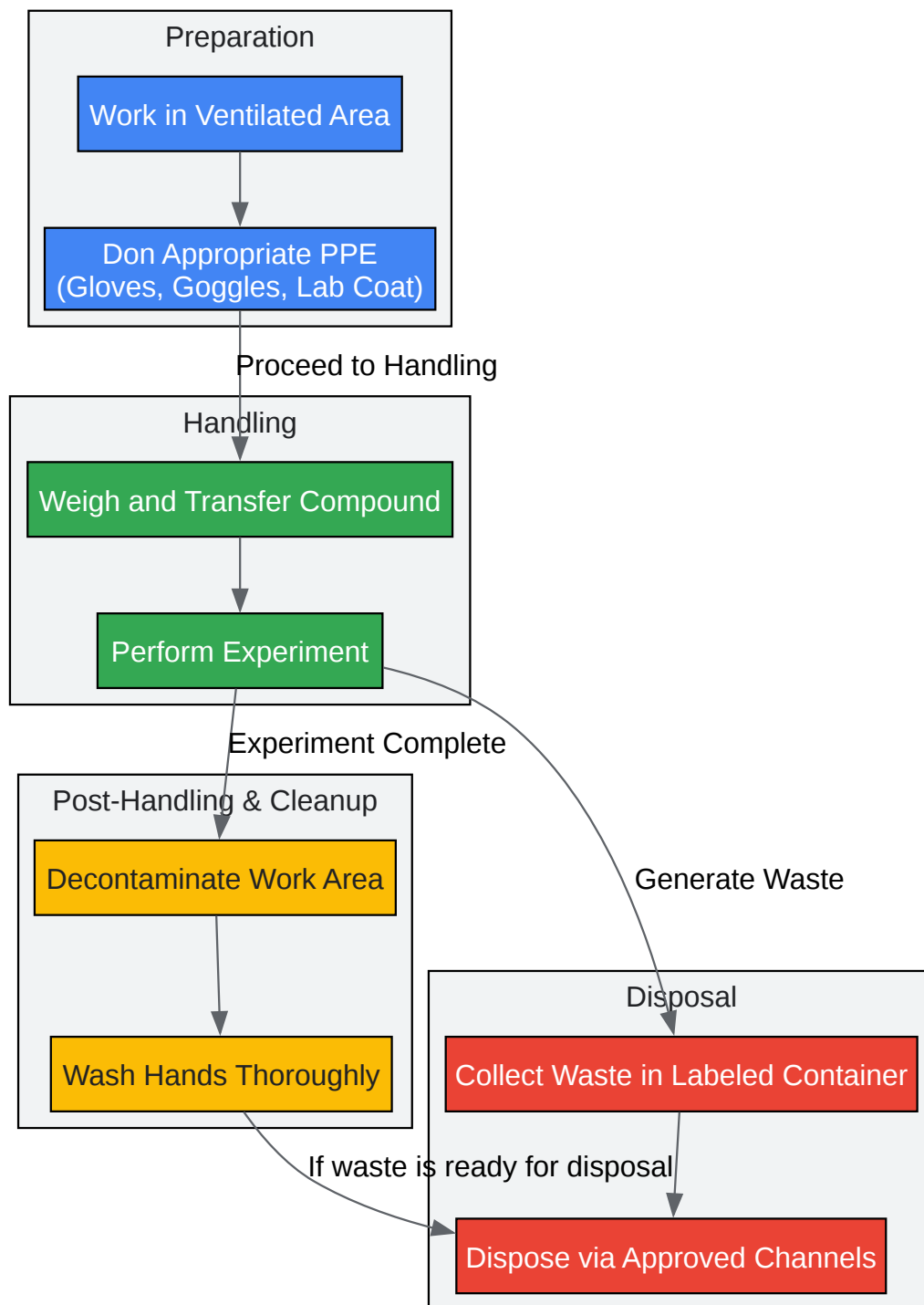
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.^{[1][2]}
- Personal Protective Equipment: Don the required PPE, including a lab coat, chemical-resistant gloves, and safety goggles with side shields.^{[1][2]}
- Weighing and Transfer: When weighing, minimize the creation of dust. Use a spatula to carefully transfer the solid.
- In Use: Avoid all personal contact, including inhalation of any dust.^[8] Do not eat, drink, or smoke in the handling area.^{[1][2]}
- Post-Handling: Wash hands and face thoroughly after handling.^{[1][2]} Clean the work area and any equipment used.

Protocol for Disposal

- Waste Collection: Collect waste material in its original container or a suitable, labeled waste container. Do not mix with other waste.
- Container Handling: Handle uncleaned containers as you would the product itself.
- Disposal: All waste must be disposed of in accordance with national, state, and local regulations.^[1] Consult with your institution's environmental health and safety office for specific guidance.

Visualizations

Safe Handling and Disposal Workflow for DL-Homocysteine thiolactone hydrochloride

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Caption: Workflow for safe handling and disposal.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. DL -Homocysteine thiolactone = 99.0 AT 6038-19-3 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. medchemexpress.com [medchemexpress.com]
- 7. fishersci.com [fishersci.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
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